

3-Amino-1,2-propanediol CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-1,2-propanediol

Cat. No.: B146019

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An In-depth Technical Guide to **3-Amino-1,2-propanediol**

Introduction

3-Amino-1,2-propanediol (APD), also known as isoserinol or 1-aminoglycerol, is a versatile and highly functional organic compound.[1][2] Its structure, containing both primary amine and vicinal diol functionalities, makes it a valuable chiral building block and intermediate in the fine chemical and pharmaceutical industries.[1][3][4] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, applications in research and drug development, and safety information. The primary application of APD lies in its role as a critical intermediate for the synthesis of non-ionic X-ray contrast agents, such as iohexol and iopamidol.[1][5][6] It is also utilized in the preparation of lipid-like molecules (lipidoids) for RNA interference (RNAi) therapeutics, cationic polymers for gene delivery, and as a core scaffold for novel antiviral agents.[3][5][7]

Chemical and Physical Properties

The fundamental properties of **3-Amino-1,2-propanediol** are summarized below. It is a hygroscopic, viscous liquid or solid, highly soluble in water.[3][8][9][10][11]

Identifiers and Chemical Structure

Identifier	Value
CAS Number	616-30-8[2][3][12]
IUPAC Name	3-aminopropane-1,2-diol[2]
Synonyms	Isoserinol, 1-Aminoglycerol, 2,3-Dihydroxypropylamine[2][13][14]
Molecular Formula	C ₃ H ₉ NO ₂ [2][12][13]
Molecular Weight	91.11 g/mol [2][12][13]
SMILES	C(C(CO)O)N[2]
InChIKey	KQIGMPWTAHJUMN-UHFFFAOYSA-N[2][15]

Physicochemical Data

Property	Value
Appearance	Clear, colorless to pale yellow viscous liquid or white solid.[3][13]
Melting Point	55-57 °C[3][9][10]
Boiling Point	264-265 °C at 739 mmHg[3][9][10][15]
Density	1.175 g/mL at 25 °C[3][9][10][15]
Flash Point	113 °C (closed cup)[9] / 155 °C[11][13]
Water Solubility	>1000 g/L (Soluble)[3][5][9]
Refractive Index (n _{20/D})	1.492[3][10][15]
pH	11 (100 g/L in H ₂ O at 20 °C)[9][10]
Vapor Pressure	<1 hPa at 20 °C[9][10]

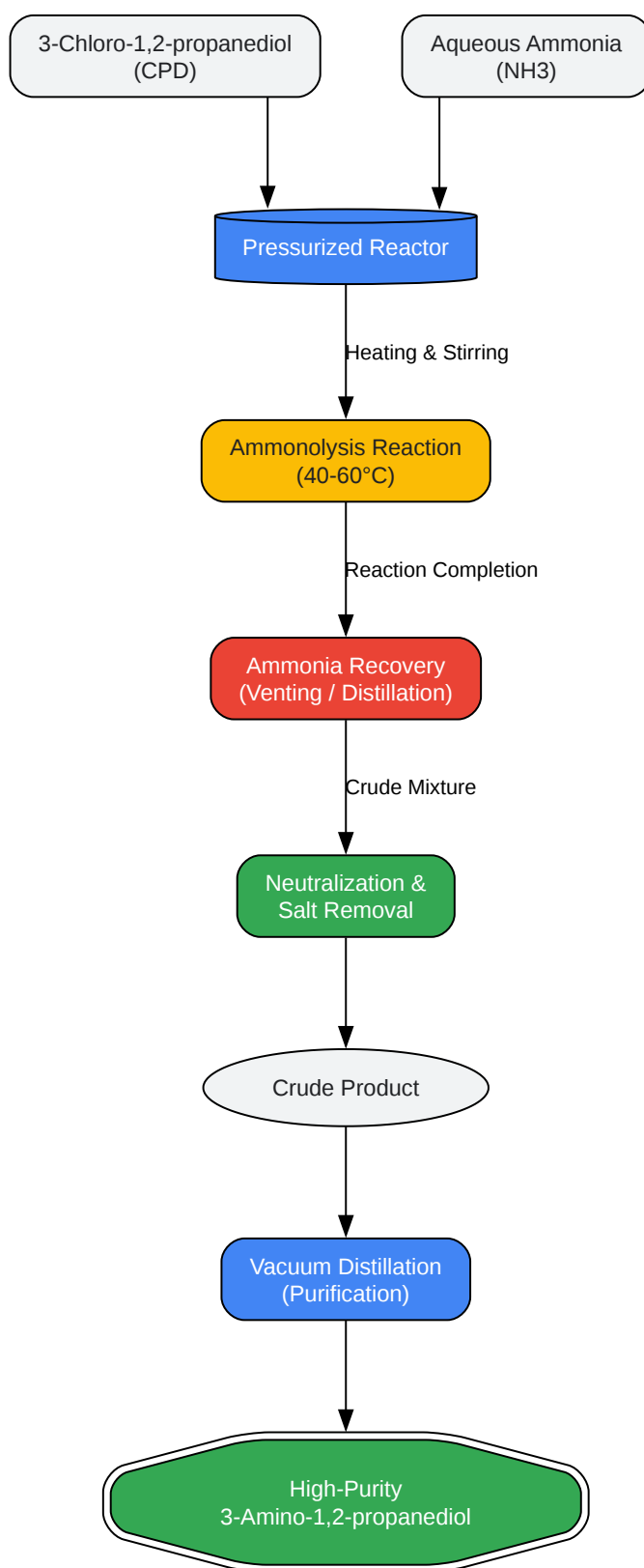
Typical Specifications

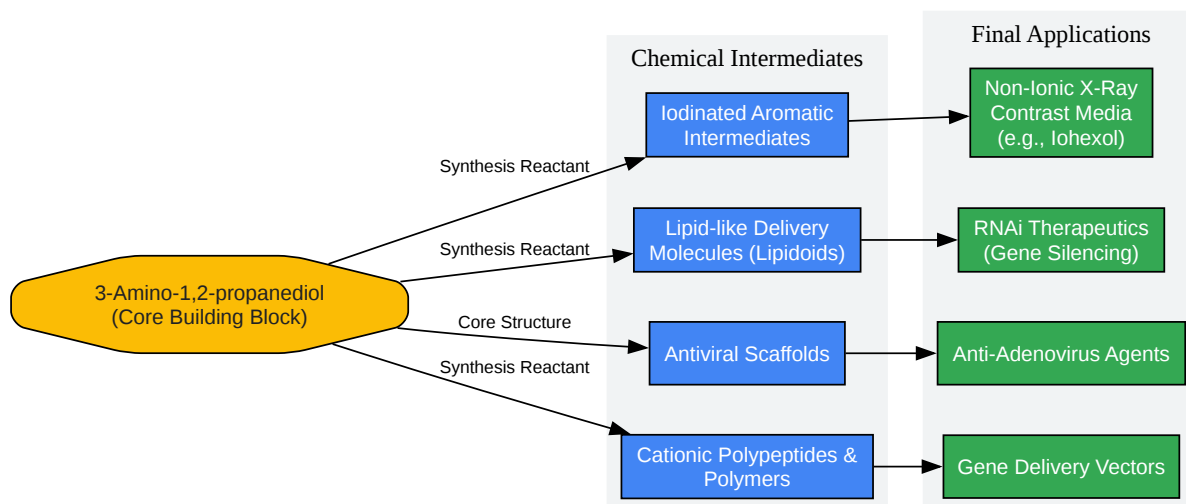
Parameter	Specification
Assay (by Titration)	~99% (w/w)[13]
Assay (GC)	>98.0%
Water Content	~0.1%[13]
Optical Rotation	Racemic mixture[13]

Synthesis and Manufacturing

The most common industrial synthesis of **3-Amino-1,2-propanediol** involves the ammonolysis of a glycerol derivative.[1] A widely adopted method utilizes the reaction of 3-chloro-1,2-propanediol (CPD) with aqueous ammonia under controlled temperature and pressure.[1][13] An alternative route involves the reaction of glycidol or epichlorohydrin with ammonia.[8][16]

The general workflow for the synthesis via ammonolysis of 3-chloro-1,2-propanediol is depicted below.





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- To cite this document: BenchChem. [3-Amino-1,2-propanediol CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146019#3-amino-1-2-propanediol-cas-number-and-properties]

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